

understanding the reactivity of o- Iodosobenzoate

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Compound of Interest

Compound Name: *o*-Iodosobenzoate

Cat. No.: B1240650

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An In-depth Technical Guide to the Reactivity of ***o*-Iodosobenzoate**

For researchers, scientists, and drug development professionals, understanding the nuances of reactive chemical species is paramount to innovation. ***o*-Iodosobenzoate** (IBA), a hypervalent iodine(III) compound, stands out as a versatile and potent reagent in organic synthesis and biochemistry. This guide provides a comprehensive overview of its core reactivity, applications, and the experimental protocols necessary for its effective use.

Core Chemical Properties and Structure

***o*-Iodosobenzoate** is the conjugate base of 2-iodosobenzoic acid. The central iodine atom exists in a +3 oxidation state, making it a strong electrophile and a potent oxidizing agent.^[1] This hypervalent state is key to its reactivity, as the iodine atom readily undergoes reductive elimination to a more stable +1 or -1 state.^[1] In the solid state, it often exists as a polymeric structure.^[1]

A crucial aspect of ***o*-Iodosobenzoate** chemistry is its relationship with *o*-iodoxybenzoic acid (IBX), a hypervalent iodine(V) compound. IBA is the reduced form of IBX and can be generated in situ from IBA using a co-oxidant.^{[2][3]} Conversely, IBA can disproportionate to form *o*-iodoxybenzoic acid and *o*-iodobenzoic acid.^{[4][5]} This interconversion is a critical consideration in its application, as IBX is often a highly reactive contaminant responsible for side reactions.^[4] ^[6]

Table 1: Physical and Chemical Properties of *o*-Iodosobenzoic Acid

Property	Value
Chemical Formula	C ₇ H ₅ IO ₃
Molecular Weight	264.02 g/mol
Appearance	White to off-white solid
IUPAC Name	2-Iodosobenzoic acid
Synonyms	IBA, 2-Iodosobenzoic acid
Canonical SMILES	C1=CC=C(C(=C1)C(=O)O)I=O

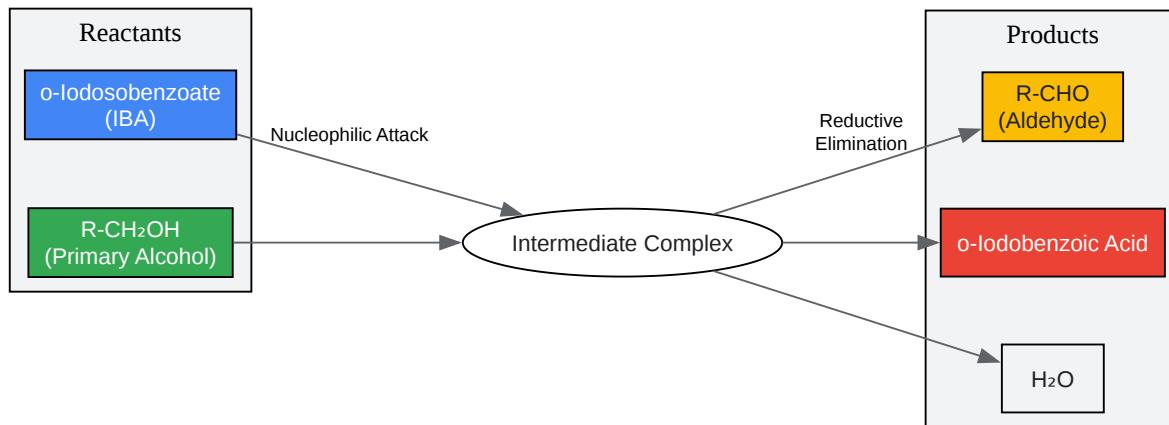
(Data sourced from PubChem CID 7269392 and other general chemical sources)

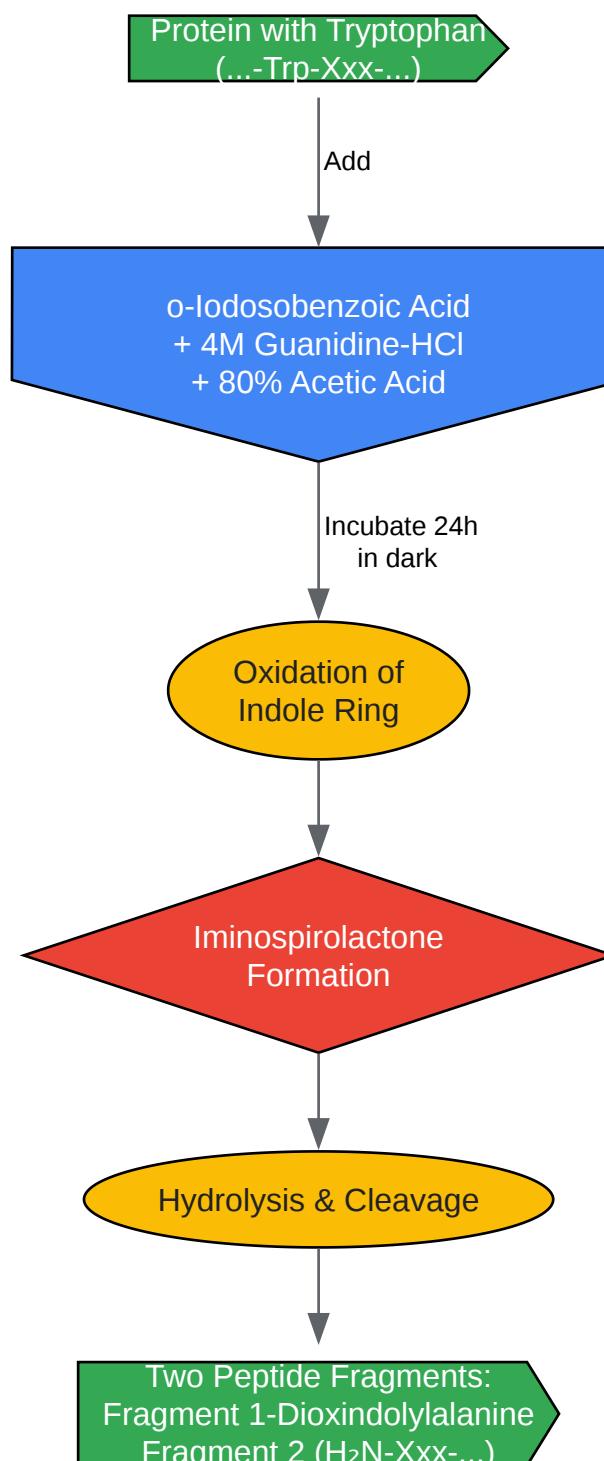
Key Reactive Pathways and Mechanisms

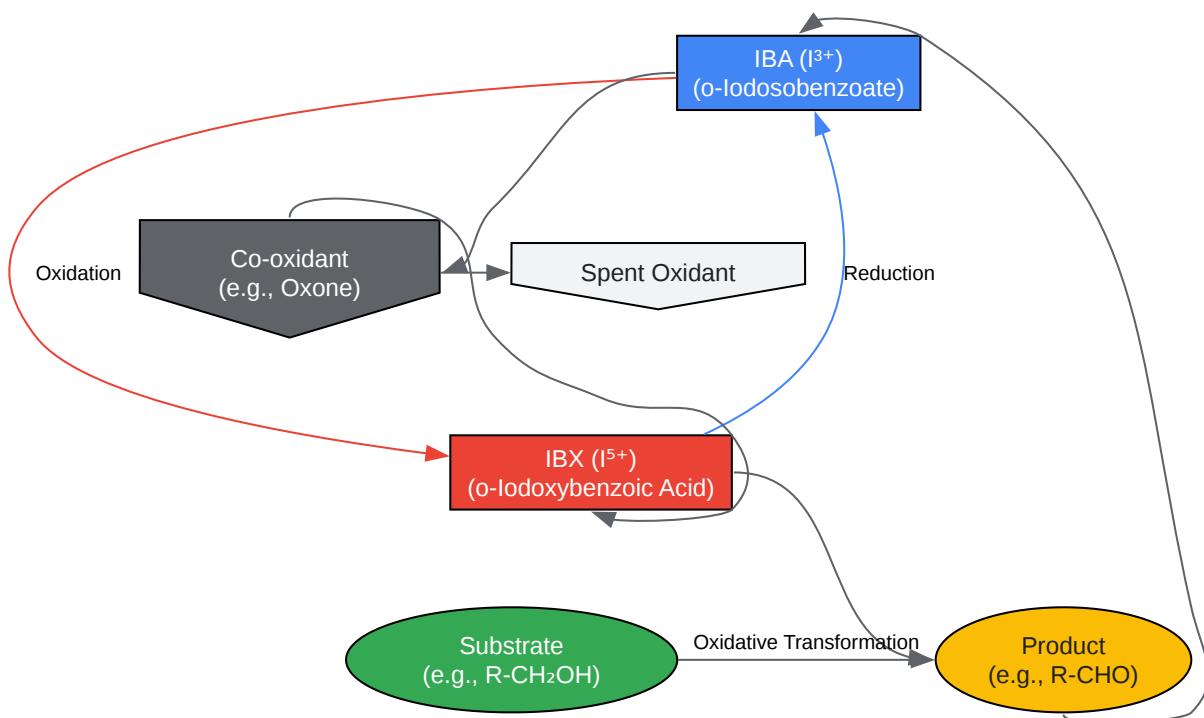
The reactivity of **o-iodosobenzoate** is dominated by its electrophilic iodine center, enabling it to act as a powerful oxidant and a catalyst in various transformations.

Oxidation Reactions

o-Iodosobenzoate and its derivatives are effective oxidants for a wide range of functional groups. A primary application is the oxidation of primary and secondary alcohols to aldehydes, ketones, or carboxylic acids.^{[2][3]} The mechanism involves the initial attack of the alcohol's oxygen on the electrophilic iodine atom, followed by elimination to yield the oxidized product and the reduced iodobenzene derivative.







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References

- 1. macmillan.princeton.edu [macmillan.princeton.edu]
- 2. In Situ Generation of o-Iodoxybenzoic Acid (IBX) and the Catalytic Use of It in Oxidation Reactions in the Presence of Oxone [organic-chemistry.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Fragmentation of proteins with o-iodosobenzoic acid: chemical mechanism and identification of o-iodoxybenzoic acid as a reactive contaminant that modifies tyrosyl

residues - PubMed [pubmed.ncbi.nlm.nih.gov]

- 5. [pubs.acs.org](#) [pubs.acs.org]
- 6. [researchgate.net](#) [researchgate.net]
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